

# 4-Ethylbenzoic acid CAS number 619-64-7

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## Compound of Interest

Compound Name: 4-Ethylbenzoic acid

Cat. No.: B181625

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## An In-depth Technical Guide to 4-Ethylbenzoic Acid

CAS Number: 619-64-7

This technical guide provides a comprehensive overview of **4-Ethylbenzoic acid**, a versatile aromatic carboxylic acid. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details its physicochemical properties, spectral data, synthesis protocols, key applications, and known biological activities.

## Chemical and Physical Properties

**4-Ethylbenzoic acid** is a white to beige crystalline solid at room temperature.<sup>[1]</sup> It is a member of the benzoic acids class of organic compounds, characterized by a benzene ring substituted with a carboxyl group and an ethyl group at the para position.<sup>[2][3]</sup> Its structural properties make it a valuable intermediate in various chemical syntheses.<sup>[4][5]</sup>

Table 1: Physicochemical Properties of **4-Ethylbenzoic Acid**

Property	Value	Source(s)
CAS Number	619-64-7	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	150.17 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Appearance	White to beige powder/solid	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	111-115 °C	<a href="#">[4]</a>
Boiling Point	~270-271 °C	<a href="#">[6]</a> <a href="#">[7]</a>
Density	~1.1 g/cm <sup>3</sup>	<a href="#">[7]</a>
pKa	4.25 - 4.35 (at 25°C)	<a href="#">[3]</a>
LogP	2.77 - 2.89	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Insoluble in water. <a href="#">[1]</a> Soluble in benzene, toluene, chloroform (sparingly), and methanol (slightly). <a href="#">[1]</a>	
Vapor Pressure	0.00338 mmHg at 25°C	
Flash Point	~125.1 °C	<a href="#">[7]</a>

## Spectral Information

Spectral data is crucial for the identification and characterization of **4-Ethylbenzoic acid**.

Table 2: Spectral Data for **4-Ethylbenzoic Acid**

Technique	Key Data Points and Observations	Source(s)
$^1\text{H}$ NMR	Spectra available, showing characteristic peaks for the ethyl and aromatic protons. <sup>[2]</sup> Shifts (ppm) in Water (pH 7.00): 1.21 (t), 2.68 (q), 7.35 (d), 7.80 (d). <sup>[2]</sup>	<sup>[8]</sup>
$^{13}\text{C}$ NMR	Spectra available.	<sup>[2]</sup> <sup>[9]</sup>
Mass Spectrometry	GC-MS and MS-MS data are available, showing a molecular ion peak corresponding to its molecular weight. <sup>[2]</sup> <sup>[10]</sup>	<sup>[11]</sup>
Infrared (IR) Spectroscopy	FTIR, ATR-IR, and Vapor Phase IR spectra are available, showing characteristic absorptions for the carboxylic acid O-H, aromatic C-H, and C=O stretches. <sup>[2]</sup> <sup>[11]</sup>	

## Synthesis and Experimental Protocols

Several methods exist for the synthesis of **4-Ethylbenzoic acid**. A common laboratory and industrial approach involves the oxidation of 4-ethyltoluene or a related precursor. A detailed procedure derived from related syntheses is outlined below.

### Experimental Protocol: Synthesis via Oxidation of p-Ethylacetophenone Precursor

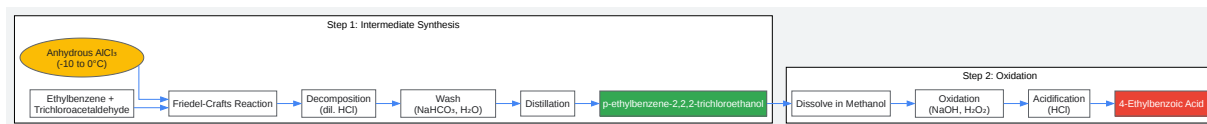
This protocol describes a two-step process starting from ethylbenzene to form a trichloroethanol intermediate, which is then oxidized to **4-ethylbenzoic acid**.<sup>[1]</sup>

Step 1: Synthesis of p-ethylbenzene-2,2,2-trichloroethanol

- In a reaction kettle, combine ethylbenzene and trichloroacetaldehyde.[1]
- Cool the mixture to 0 °C.[1]
- Slowly add anhydrous aluminum trichloride in batches, maintaining the temperature between -10 and 0 °C.[1]
- Stir the reaction mixture for 2 hours at this temperature.[1]
- Slowly add dilute hydrochloric acid to the mixture to decompose any remaining aluminum trichloride.[1]
- Wash the organic layer with sodium bicarbonate (NaHCO<sub>3</sub>) solution and then with water.[1]
- Recover the excess ethylbenzene via distillation.[1]
- Distill the remaining mixture to obtain pure p-ethylbenzene-2,2,2-trichloroethanol.[1]

#### Step 2: Oxidation to **4-Ethylbenzoic Acid**

- Dissolve the p-ethylbenzene-2,2,2-trichloroethanol from Step 1 in methanol.[1]
- Add a solution of sodium hydroxide (NaOH) and stir the mixture.[1]
- Add a 30% aqueous solution of hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) dropwise to the mixture.[1]
- Continue stirring until the trichloroethanol intermediate is fully consumed (monitor by TLC or GC).[1]
- Acidify the reaction mixture with hydrochloric acid (HCl).[1]
- The product, **4-ethylbenzoic acid**, will precipitate as crystals.[1]
- Collect the crystals by filtration, wash with cold water, and dry to obtain the final product.



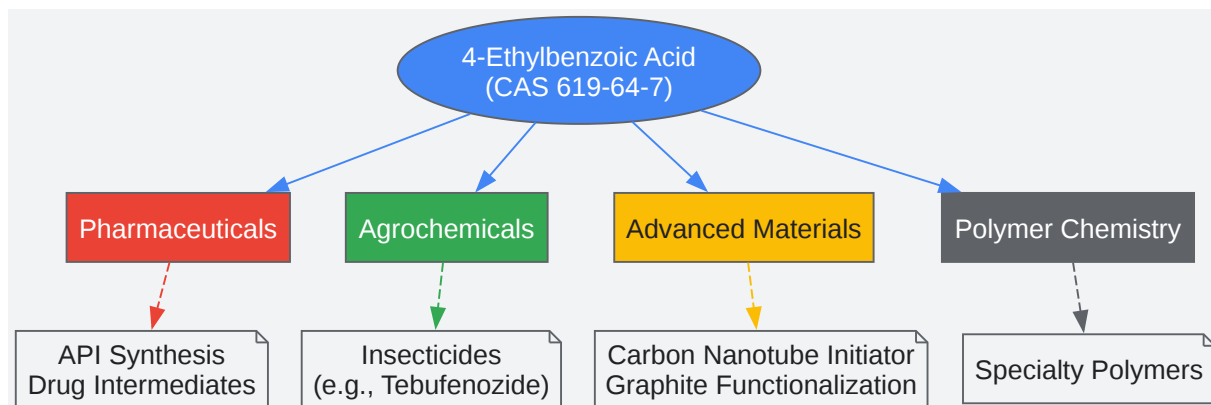
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*Caption: Synthesis workflow for **4-Ethylbenzoic acid**.*

## Applications in Research and Industry

**4-Ethylbenzoic acid** is a key building block in several industrial and research sectors.[4][5]

- **Pharmaceutical Intermediate:** It serves as a crucial intermediate in the synthesis of active pharmaceutical ingredients (APIs) and other drug intermediates.[4][5][12] Its structure allows for modifications to create more complex molecules for drug discovery.[5]
- **Agrochemicals:** The compound is a precursor in the manufacturing of agrochemicals, including insecticides and herbicides that are essential for crop protection.[4][5] It is used to produce pesticides like tebufenozide and methoxyfenozide.[1]
- **Advanced Materials:** **4-Ethylbenzoic acid** is used as an initiator for carbon nanotube materials and in the functionalization of graphite, contributing to the development of advanced materials with enhanced properties for electronics and composites.[1][12]
- **Polymer Chemistry:** It is employed in the production of specialty polymers, helping to create materials with improved thermal and mechanical characteristics.[4]
- **Analytical Chemistry:** It can be used as a standard in chromatographic techniques for the analysis of complex mixtures.[4]



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*Caption: Key application areas of **4-Ethylbenzoic acid**.*

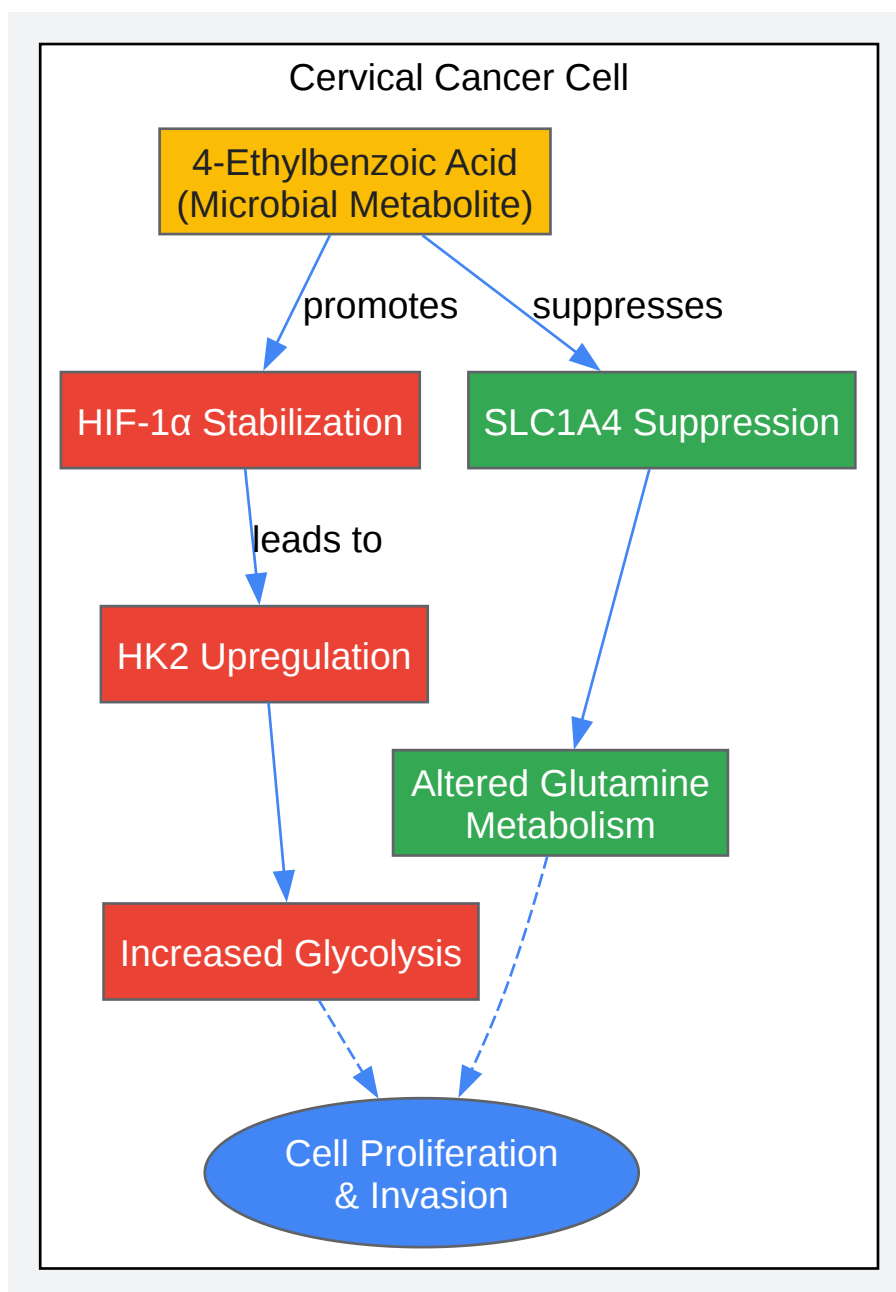
## Biological Activity and Pathways

Recent research has begun to elucidate the biological roles of **4-Ethylbenzoic acid**, particularly in the context of disease.

### Role in Cervical Cancer Progression

A multi-omics study identified **4-Ethylbenzoic acid** as a microbial metabolite that may promote the proliferation and invasion of cervical cancer (CC) cells.[13] The study found elevated concentrations of this compound in the vaginal lavage fluids of CC patients.[13] In vitro experiments demonstrated that treatment with **4-Ethylbenzoic acid** increased the viability, proliferation, migration, and invasion of HeLa and SiHa cervical cancer cells.[13]

The proposed mechanism suggests that **4-Ethylbenzoic acid** may upregulate Hexokinase 2 (HK2) by stabilizing Hypoxia-inducible factor 1-alpha (HIF-1 $\alpha$ ), thereby increasing glycolysis.[13] Additionally, it may influence glutamine metabolism by suppressing the transporter SLC1A4.[13] This rewiring of metabolism could support the increased energetic and biosynthetic demands of cancer cells while countering oxidative stress.[13]



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*Caption: Proposed role of **4-Ethylbenzoic acid** in cervical cancer.*

## Interaction with Cytochrome P450 Enzymes

Studies on the cytochrome P450 enzyme CYP199A4 have shown that it can oxidize **4-Ethylbenzoic acid**.<sup>[14]</sup> The crystal structure of the enzyme bound to the acid revealed that the C( $\beta$ ) C-H bonds of the ethyl group are positioned closer to the heme iron than the C( $\alpha$ ) bonds.

[14] This positioning is critical in determining whether the reaction proceeds via hydroxylation or desaturation, providing insights into enzyme selectivity and function.[14]

## Safety and Handling

**4-Ethylbenzoic acid** is classified as an irritant.[2][15] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[15][16]

- Handling: Use in a well-ventilated area.[15] Wear appropriate personal protective equipment (PPE), including protective gloves, safety goggles, and clothing to prevent skin exposure.[15][16] Avoid breathing dust and minimize dust generation.[6][15]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible substances.[6]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes.[16] For skin contact, wash off with soap and plenty of water.[15] If inhaled, move the person to fresh air.[16] If ingested, do NOT induce vomiting and seek medical attention.[15]

Always consult the latest Safety Data Sheet (SDS) before handling this chemical.[15][16][17]

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